Potential hazards and toxicity of 2-(2-Chloroethoxy)propane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(2-Chloroethoxy)propane*
CAS No.:	*13830-12-1*
Cat. No.:	*B1277445*

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Technical Whitepaper: Toxicological Profile and Handling Protocols for **2-(2-Chloroethoxy)propane**

Part 1: Executive Summary & Chemical Identity

2-(2-Chloroethoxy)propane (CAS: 13830-12-1) is a halogenated ether primarily encountered in pharmaceutical development as a synthesis intermediate or a process-related impurity (notably in the synthesis of beta-blockers like Bisoprolol).

While specific chronic toxicological data for this exact molecule is less abundant than for its structural analog Bis(2-chloroethyl) ether (BCEE), it shares the defining pharmacophore of the haloether class. Consequently, it must be treated as a potent alkylating agent and a potential genotoxic impurity (PGI) until proven otherwise. This guide synthesizes direct hazard data with Structure-Activity Relationship (SAR) analysis to establish a conservative safety protocol.

Chemical Identity Table

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Property	Specification
IUPAC Name	2-(2-Chloroethoxy)propane
CAS Number	13830-12-1
Molecular Formula	$C_5H_{11}ClO$
Molecular Weight	122.59 g/mol
Synonyms	2-Chloroethyl isopropyl ether; Isopropyl 2-chloroethyl ether
Physical State	Colorless liquid, volatile
Key Hazard Class	Acute Tox. 3 (Oral/Inhalation), Flammable Liquid

Part 2: Toxicological Mechanisms (The "Why")

To understand the toxicity of **2-(2-Chloroethoxy)propane**, we must look beyond the Safety Data Sheet (SDS) and analyze its metabolic fate. The toxicity of haloethers is driven by two primary mechanisms: Direct Alkylation and Metabolic Bioactivation.

Mechanism 1: Metabolic Bioactivation (The "Lethal Synthesis")

Like its analog BCEE, **2-(2-Chloroethoxy)propane** undergoes oxidative dealkylation via Cytochrome P450 enzymes (primarily CYP2E1). This process cleaves the ether linkage, releasing Chloroacetaldehyde, a highly reactive electrophile known to crosslink DNA and deplete glutathione reserves.

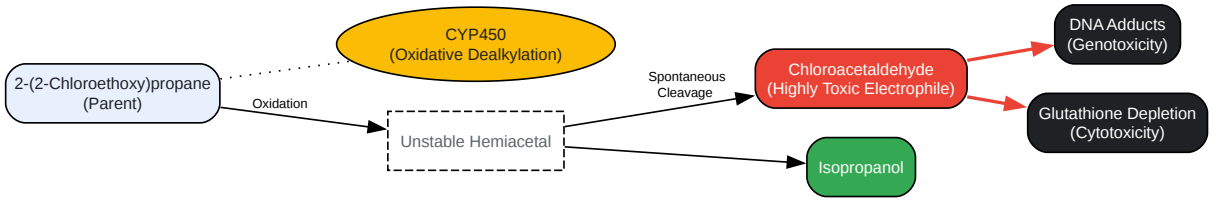
Mechanism 2: Direct Alkylation

The presence of the chlorine atom beta to the ether oxygen allows for the potential formation of a cyclic oxonium ion intermediate (though less stable than the episulfonium ions formed by sulfur mustards). This intermediate can directly attack nucleophilic centers in DNA (guanine N7 positions), leading to mutagenesis.

Visualization: Metabolic Activation Pathway

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Figure 1: Proposed metabolic pathway showing the generation of toxic metabolites.



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Caption: Metabolic bioactivation of **2-(2-Chloroethoxy)propane** yielding Chloroacetaldehyde, the primary driver of cytotoxicity and potential genotoxicity.

Part 3: Hazard Assessment & Regulatory Implications

Acute Toxicity Profile

Direct data indicates high acute toxicity. The ether linkage facilitates penetration across the blood-brain barrier and cell membranes.

- Oral/Inhalation: Classified as Toxic (Category 3).[1][2][3] Ingestion may cause severe gastrointestinal corrosion, CNS depression, and respiratory failure.
- Respiratory: High volatility increases the risk of inhalation. Analogs (BCEE) cause delayed pulmonary edema; this compound should be assumed to pose similar risks.

Genotoxicity & Impurity Control (ICH M7)

In drug development, **2-(2-Chloroethoxy)propane** is often flagged as a Class 2 or Class 3 solvent/impurity under ICH M7 guidelines due to its structural alert (alkyl halide).

- Risk: Potential to form DNA adducts.
- Requirement: If used in the synthesis of a drug substance (e.g., Bisoprolol), it must be controlled to levels often below < 10 ppm (or calculated Permitted Daily Exposure - PDE) in

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the final API.

Part 4: Risk Mitigation & Handling Protocols

This section outlines a self-validating safety workflow. Do not rely on standard laboratory ventilation; specific containment is required.

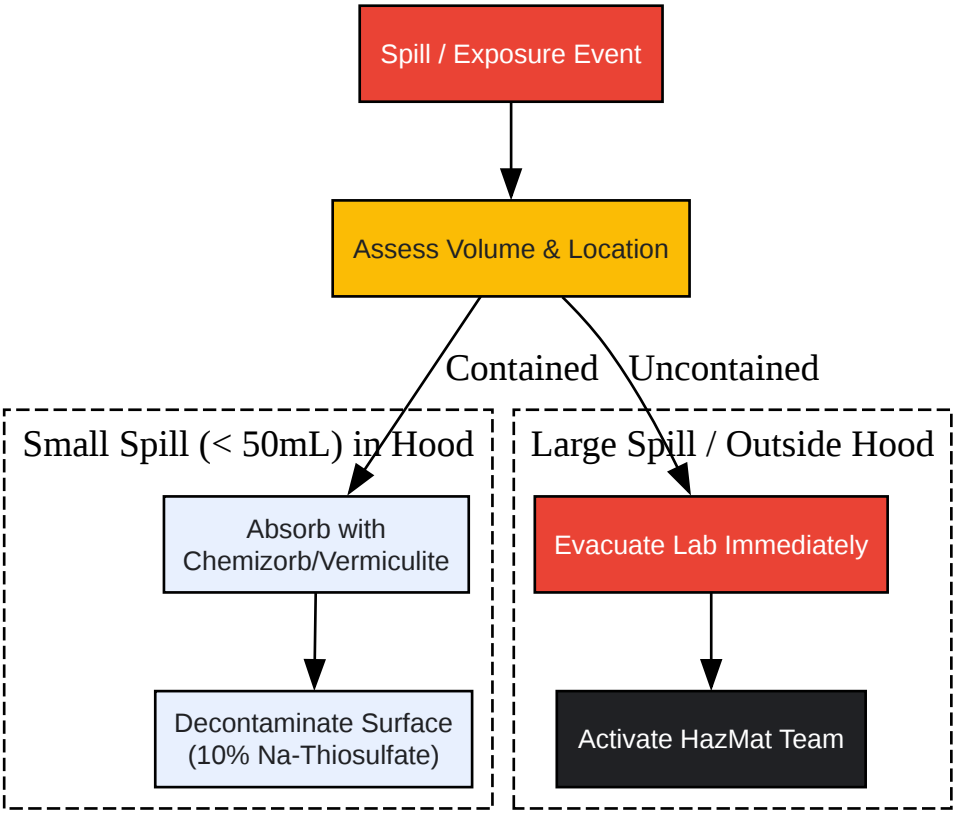
Engineering Controls & PPE

Control Layer	Specification & Rationale
Primary Containment	Fume Hood (Class II) or Glovebox. Velocity > 100 fpm. Rationale: High volatility and inhalation toxicity.[1][2][4][5]
Glove Material	Silver Shield/4H (Laminate) or Viton. Do NOT use Nitrile. Rationale: Halogenated ethers can permeate standard nitrile gloves in < 5 minutes.
Respiratory	If outside containment: Full-face respirator with Organic Vapor (OV) cartridges. Rationale: Prevents ocular absorption and inhalation.[3][6]
Decontamination	10% Sodium Thiosulfate solution. Rationale: Nucleophilic neutralization of the alkylating agent.

Emergency Response Workflow

Figure 2: Decision matrix for spill response and exposure management.

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Caption: Triage protocol for accidental release. Note the distinction between contained and uncontained spills.

Part 5: Analytical Methodology for Detection

To validate cleaning procedures or quantify impurities in drug substances, a specific GC-MS method is recommended over HPLC due to the compound's lack of a strong UV chromophore.

Protocol: Trace Quantification via Headspace GC-MS

- Sample Prep: Dissolve API in DMSO (dimethyl sulfoxide).
- Instrumentation: GC-MS with Headspace Sampler.
- Column: DB-624 or equivalent (optimized for volatile halogenated compounds).
- Parameters:

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- Injector Temp: 220°C.
- Carrier Gas: Helium (1.0 mL/min).
- Oven Program: 40°C (hold 5 min) → 10°C/min → 240°C.

- Detection: SIM Mode (Selected Ion Monitoring). Monitor m/z 59, 63, and 65 (characteristic fragments for chloroethyl ethers).
- Validation: Limit of Quantitation (LOQ) should be established at 0.5 ppm to meet ICH M7 requirements for genotoxic impurities.

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- To cite this document: BenchChem. [Potential hazards and toxicity of 2-(2-Chloroethoxy)propane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1277445/docs#potential-hazards-and-toxicity-of-2-2-chloroethoxy-propane]

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